

Pegadricase: An In-Depth Technical Guide on Enzymatic Activity and Kinetics

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Compound of Interest

Compound Name: Pegadricase
CAS No.: 1040753-26-1
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Introduction

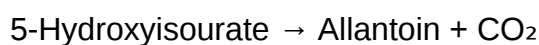
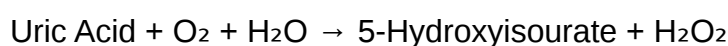
Pegadricase, also known as pegsiticase or SEL-037, is a novel therapeutic enzyme developed by Selecta Biosciences. It is a recombinant uricase (urate oxidase) derived from the yeast *Candida utilis* and is formulated with 20-kDa polyethylene glycol (PEG) chains covalently attached to its primary amines. This PEGylation is designed to increase the enzyme's half-life in the body and reduce its immunogenicity, a common challenge with non-human derived protein therapies. **Pegadricase** is the enzymatic component of the investigational drug SEL-212, which is co-administered with an immune tolerance-inducing nanoparticle (ImmTOR) to further mitigate anti-drug antibody formation.

This technical guide provides a comprehensive overview of the enzymatic activity and kinetics of **Pegadricase**, drawing from available preclinical and clinical data. While specific quantitative kinetic parameters for **Pegadricase** are not publicly available, this document will detail the known characteristics of the unmodified *Candida utilis* uricase, the general effects of PEGylation on enzyme kinetics, and established methodologies for assessing uricase activity.

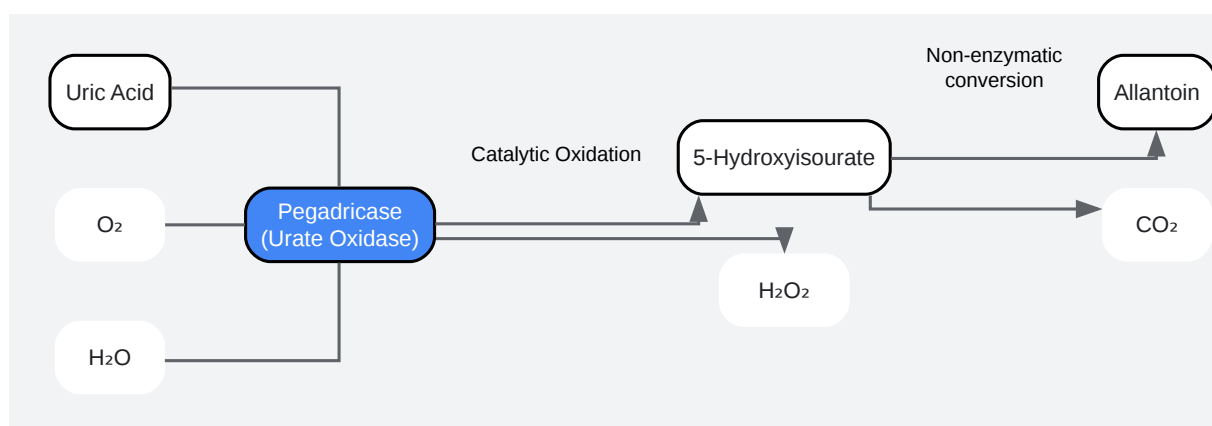
Enzymatic Reaction and Mechanism of Action

Pegadricase, like other uricases (urate oxidases, EC 1.7.3.3), catalyzes the enzymatic oxidation of uric acid to a more soluble and readily excretable compound, 5-hydroxyisourate. This intermediate is then non-enzymatically converted to allantoin.[1] This reaction is crucial for the therapeutic effect of **Pegadricase** in lowering plasma uric acid levels in patients with conditions such as chronic refractory gout.[2]

The overall enzymatic reaction can be summarized as follows:



This pathway effectively breaks down uric acid, which is poorly soluble and can crystallize in the joints and kidneys, leading to the symptoms of gout.



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Figure 1: Enzymatic conversion of uric acid by **Pegadricase**.

Enzymatic Kinetics of Pegadricase

Detailed in vitro kinetic parameters such as the Michaelis-Menten constant (K_m), maximum reaction velocity (V_{max}), and catalytic rate constant (k_{cat}) for **Pegadricase** have not been disclosed in publicly available literature. This is common for proprietary information during drug

development. However, studies on the unmodified uricase from *Candida utilis* and the general effects of PEGylation provide valuable insights.

Uricase from *Candida utilis*

The uricase from *Candida utilis* has been characterized in several studies. It is known to be a tetrameric enzyme. One study reported a specific activity of 38.4 U/mg for the unmodified enzyme.[3]

Effects of PEGylation on Uricase Kinetics

PEGylation is known to alter the biochemical properties of enzymes. A study on the PEGylation of *Candida utilis* uricase (though with a different PEG size than **Pegadricase**) indicated that PEGylation leads to:

- **Increased K_m :** This suggests a lower affinity of the enzyme for its substrate, uric acid. This could be due to steric hindrance from the PEG chains, which may partially obstruct the active site.
- **Decreased V_{max} :** This indicates a lower maximum reaction rate. This can also be attributed to the conformational changes and potential steric hindrance caused by the attached PEG molecules.

It is important to note that another study on a different uricase (from *Aspergillus flavus*) modified with a different polymer (PASylation) showed a decrease in K_m and an increase in catalytic efficiency (k_{cat}/K_m).[3][4] This highlights that the effect of polymer conjugation on enzyme kinetics can be specific to the enzyme, the polymer, and the conjugation chemistry.

Quantitative Data

Due to the lack of publicly available data, a quantitative summary of **Pegadricase**'s kinetic parameters cannot be provided at this time. The following table summarizes the known qualitative effects of PEGylation on *Candida utilis* uricase.

Kinetic Parameter	Effect of PEGylation on <i>Candida utilis</i> Uricase	Rationale
K _m (Michaelis-Menten Constant)	Increased	Potential steric hindrance from PEG chains reducing substrate affinity.
V _{max} (Maximum Velocity)	Decreased	Possible conformational changes and steric hindrance impacting catalytic turnover.
Catalytic Efficiency (k _{cat} /K _m)	Likely Decreased	A consequence of an increased K _m and decreased V _{max} .
In Vivo Half-Life	Increased	PEGylation shields the enzyme from proteolytic degradation and reduces renal clearance. [2]
Immunogenicity	Decreased	PEG chains mask antigenic epitopes on the enzyme surface. [2]

Experimental Protocols

While a specific, detailed experimental protocol for determining the enzymatic kinetics of **Pegadricase** is not available, a general method for a uricase activity assay can be described based on established principles.

General Protocol for Uricase Activity Assay (Spectrophotometric Method)

This protocol is a generalized procedure and would require optimization for the specific analysis of **Pegadricase**.

Principle:

The enzymatic activity of uricase is determined by monitoring the decrease in absorbance at approximately 292 nm, which corresponds to the consumption of uric acid.

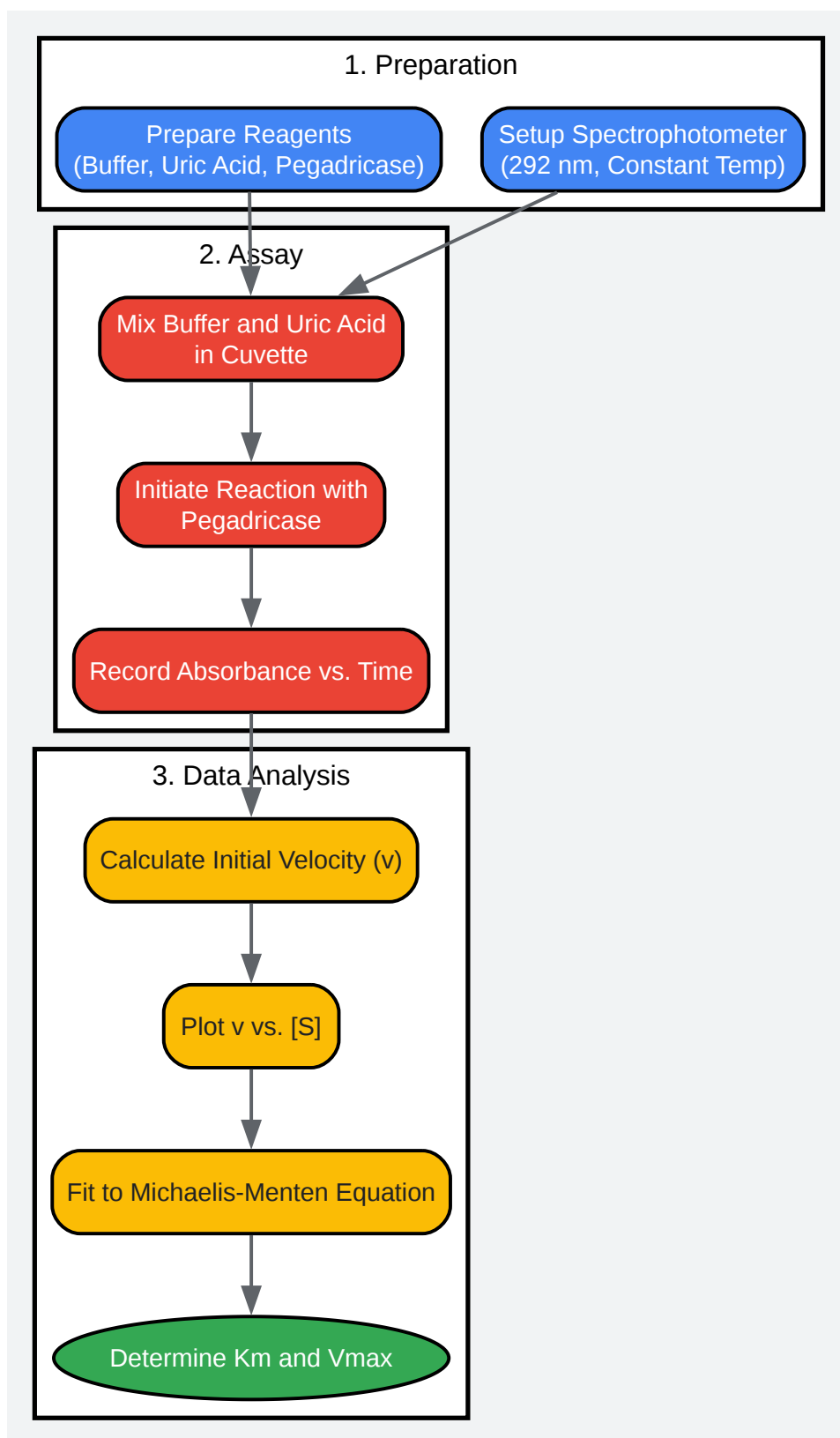
Materials:

- Purified **Pegadricase**
- Uric acid solution (substrate)
- Borate buffer (pH 8.5)
- Spectrophotometer capable of UV absorbance measurements
- Temperature-controlled cuvette holder

Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of uric acid in a slightly alkaline buffer (e.g., borate buffer pH 8.5). The final concentration will depend on the desired range for kinetic analysis (typically spanning below and above the expected K_m).
 - Prepare a series of dilutions of the **Pegadricase** enzyme in a suitable buffer.
- Assay Execution:
 - Set the spectrophotometer to measure absorbance at 292 nm and maintain the temperature at a constant value (e.g., 25°C or 37°C).
 - To a quartz cuvette, add the borate buffer and the uric acid solution.
 - Initiate the reaction by adding a small, known volume of the diluted **Pegadricase** solution.
 - Immediately start recording the absorbance at 292 nm over a set period (e.g., 5-10 minutes).
- Data Analysis:

- Calculate the initial reaction velocity (v) from the linear portion of the absorbance vs. time plot using the Beer-Lambert law. The molar extinction coefficient for uric acid at pH 8.5 and 292 nm is required for this calculation.
- Repeat the assay with varying concentrations of uric acid.
- Plot the initial reaction velocities (v) against the corresponding substrate concentrations ($[S]$).
- Fit the data to the Michaelis-Menten equation ($v = (V_{\max} * [S]) / (K_m + [S])$) using non-linear regression analysis to determine the values of K_m and $V_{\max}$.
- The k_{cat} can be calculated if the molar concentration of the enzyme is known ($k_{\text{cat}} = V_{\max} / [E]$).
- Catalytic efficiency is then calculated as k_{cat}/K_m .



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